

BMS-587101 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: BMS-587101

Cat. No.: B1667226

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Application Notes and Protocols for BMS-587101

For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-587101 is a potent, orally active small-molecule antagonist of the leukocyte function-associated antigen-1 (LFA-1), which is a member of the β 2-integrin family expressed on all leukocytes. By inhibiting the interaction between LFA-1 and its ligand, the intercellular adhesion molecule-1 (ICAM-1), **BMS-587101** effectively modulates immune responses. This mechanism of action makes it a valuable tool for research in autoimmune and inflammatory diseases such as rheumatoid arthritis and psoriasis.[1] Proper handling and solubilization of **BMS-587101** are critical for obtaining reliable and reproducible results in in vitro and in vivo studies. These application notes provide detailed information on the solubility of **BMS-587101** in dimethyl sulfoxide (DMSO) and a protocol for determining its solubility in cell culture media, along with a description of its signaling pathway.

Data Presentation: Solubility of BMS-587101

The solubility of **BMS-587101** has been determined in DMSO. Currently, specific quantitative data for its solubility in various cell culture media are not readily available in the public domain. Researchers are advised to determine the solubility in their specific medium of choice using the protocol provided below.

Solvent	Molar Mass (g/mol)	Solubility (mg/mL)	Molar Solubility (mM)	Notes
DMSO	555.43	260	468.11	Ultrasonic treatment may be required. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can affect solubility.[2]
Cell Culture Media (e.g., RPMI-1640, DMEM)	555.43	Not available	Not available	Solubility is expected to be significantly lower than in DMSO. It is crucial to determine the maximum soluble concentration for your specific experimental conditions.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of BMS-587101 in DMSO

This protocol describes the preparation of a high-concentration stock solution of **BMS-587101** in DMSO, which can be used for subsequent dilutions in cell culture media.

Materials:

- **BMS-587101** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **BMS-587101** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 1.8004 mL of DMSO to 1 mg of **BMS-587101**.
- **Dissolution:** Vortex the mixture thoroughly for 1-2 minutes. If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes, or until the solution is clear.^[2]
- **Sterilization (Optional):** If required for your cell culture application, the concentrated stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]

Protocol 2: Determination of **BMS-587101** Solubility in Cell Culture Media

This protocol provides a method to determine the maximum soluble concentration of **BMS-587101** in a specific cell culture medium (e.g., RPMI-1640, DMEM) supplemented with fetal bovine serum (FBS) as required.

Materials:

- Concentrated stock solution of **BMS-587101** in DMSO (e.g., 100 mM)
- Cell culture medium of choice (e.g., RPMI-1640), pre-warmed to 37°C
- Sterile 96-well flat-bottom plate
- Multichannel pipette
- Plate reader capable of measuring absorbance at 600-650 nm (for turbidity)
- Incubator (37°C, 5% CO₂)

Procedure:

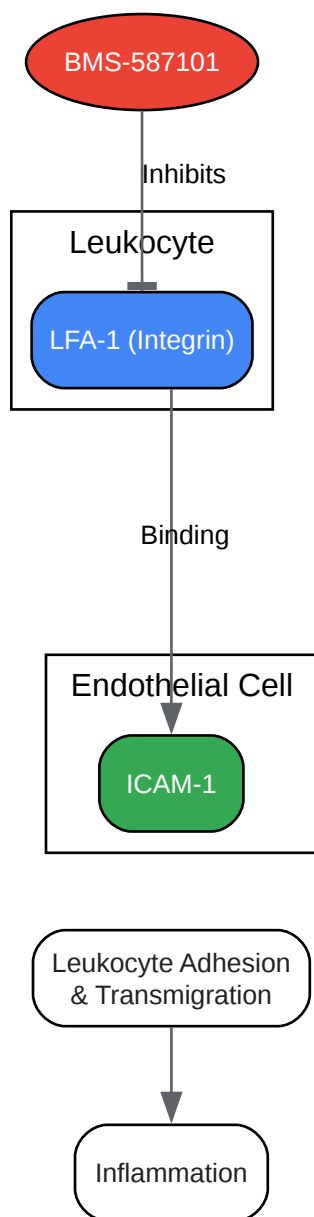
- **Serial Dilution Preparation:** Prepare a series of 2-fold serial dilutions of the **BMS-587101** stock solution in DMSO. For example, starting with a 100 mM stock, create dilutions down to approximately 0.1 mM.
- **Addition to Media:** In a 96-well plate, add 198 µL of the pre-warmed cell culture medium to each well.
- **Compound Addition:** Add 2 µL of each **BMS-587101** dilution in DMSO to the corresponding wells of the 96-well plate containing the cell culture medium. This will result in a 1:100 dilution of the DMSO stock and a final DMSO concentration of 1%. Also, include a control well with 2 µL of DMSO only.
- **Incubation:** Incubate the plate at 37°C in a 5% CO₂ incubator for a period relevant to your planned experiment (e.g., 2, 6, or 24 hours).
- **Visual Inspection:** After incubation, visually inspect each well for any signs of precipitation or cloudiness.
- **Quantitative Assessment (Optional):** To quantify any precipitation, measure the absorbance of each well at a wavelength between 600 nm and 650 nm using a plate reader. An increase in absorbance compared to the DMSO control well indicates the formation of a precipitate.

- **Determination of Maximum Soluble Concentration:** The highest concentration of **BMS-587101** that does not show any visible precipitate or a significant increase in absorbance is considered the maximum soluble concentration in the tested cell culture medium under these conditions.

Signaling Pathway and Experimental Workflow Diagrams

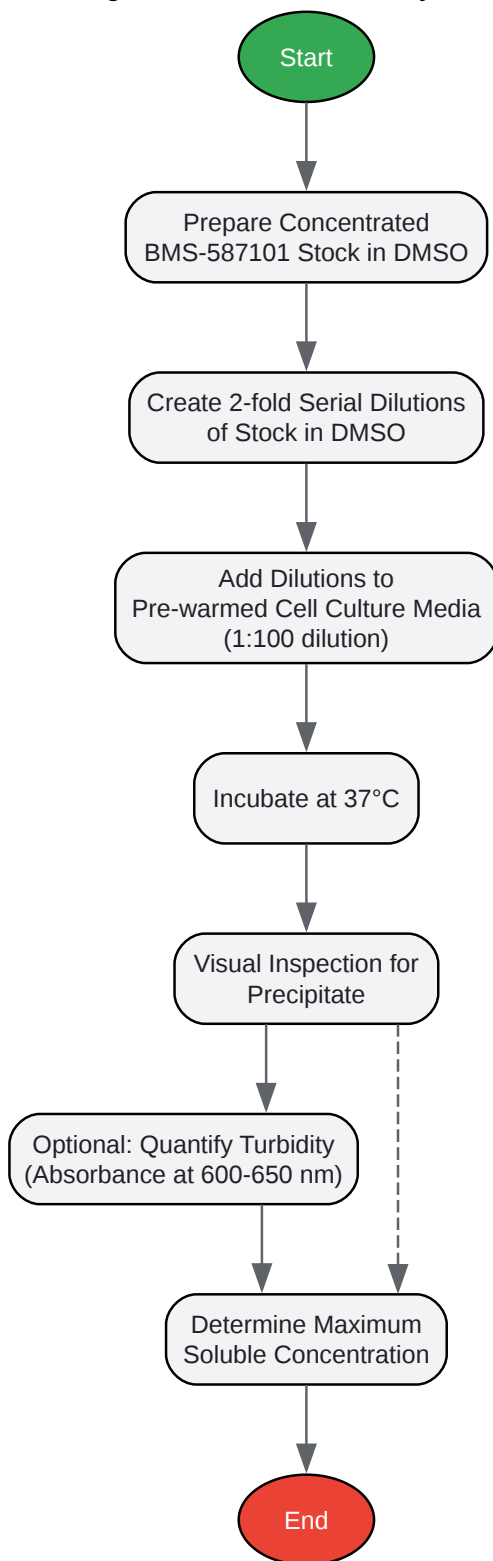
The following diagrams illustrate the mechanism of action of **BMS-587101** and the experimental workflow for determining its solubility.

Mechanism of Action of BMS-587101

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Caption: **BMS-587101** inhibits LFA-1 and ICAM-1 interaction.

Workflow for Determining BMS-587101 Solubility in Cell Culture Media

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Caption: Experimental workflow for solubility determination.

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References

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